

Best practices for storing and handling ATPase-IN-5.

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Compound of Interest

Compound Name: ATPase-IN-5

Cat. No.: B15560572

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Technical Support Center: ATPase-IN-5

This guide provides best practices for the storage and handling of **ATPase-IN-5**, a small molecule inhibitor of ATPase activity. Adherence to these guidelines is crucial for maintaining the integrity and activity of the compound, ensuring reproducible experimental results.

Frequently Asked Questions (FAQs)

1. How should I store the lyophilized **ATPase-IN-5** powder upon arrival?

Upon receipt, the lyophilized powder should be stored at -20°C, protected from light and moisture. For long-term storage, -80°C is recommended. Ensure the container is tightly sealed to prevent degradation from humidity.

2. What is the recommended solvent for reconstituting **ATPase-IN-5**?

ATPase-IN-5 is typically soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). For aqueous buffers, it is advisable to first dissolve the compound in a minimal amount of DMSO and then dilute it with the appropriate aqueous buffer.

3. How do I prepare a stock solution?

To prepare a stock solution, allow the vial of **ATPase-IN-5** to warm to room temperature before opening to avoid condensation. Reconstitute the lyophilized powder with anhydrous DMSO to

the desired concentration, for example, 10 mM. Mix thoroughly by vortexing until the solution is clear.

4. How should I store the reconstituted stock solution?

Stock solutions should be aliquoted into smaller, single-use volumes to minimize freeze-thaw cycles. These aliquots should be stored at -20°C or for longer-term storage, at -80°C. When stored correctly, stock solutions in DMSO are generally stable for several months.

5. Can I store the stock solution at 4°C?

It is not recommended to store DMSO stock solutions at 4°C for extended periods, as this can lead to precipitation of the compound and degradation. For short-term use within a day, the solution can be kept on ice.

6. What are the best practices for handling **ATPase-IN-5** in experiments?

- Always use personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid repeated freeze-thaw cycles of the stock solution.
- When diluting the DMSO stock solution into an aqueous buffer for your assay, add the stock solution to the buffer and mix immediately to prevent precipitation.
- It is important to ensure that the final concentration of DMSO in your experiment is low (typically <0.5%) as it can affect enzyme activity and cell viability.
- Include a vehicle control (DMSO without the inhibitor) in your experiments to account for any effects of the solvent.

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound precipitated out of solution	The solubility limit in the aqueous buffer was exceeded.	Try to decrease the final concentration of the compound. You can also try to increase the percentage of DMSO, but be mindful of its effect on your experimental system.
The stock solution was not properly dissolved.	Ensure the stock solution is completely dissolved by vortexing before making dilutions.	
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Prepare fresh stock solutions from the lyophilized powder. Avoid multiple freeze-thaw cycles by preparing single-use aliquots.
Inaccurate pipetting of the stock solution.	Use calibrated pipettes and proper pipetting techniques, especially for small volumes.	
No inhibitory effect observed	The compound has degraded.	Use a fresh aliquot of the stock solution or prepare a new one. Confirm the activity with a positive control if available.
Incorrect assay conditions.	Verify the pH, temperature, and buffer components of your assay. Ensure that the concentration of ATP is appropriate for competitive inhibition studies.	

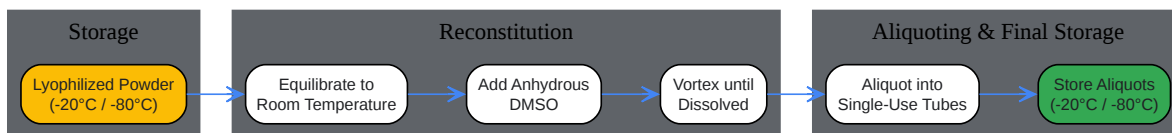
Storage and Stability Summary

Form	Storage Temperature	Recommended Solvent	Stability
Lyophilized Powder	-20°C (short-term) or -80°C (long-term)	N/A	Up to 2 years with proper storage ^[1]
Stock Solution (in DMSO)	-20°C or -80°C	Anhydrous DMSO	At least 6 months
Working Solution (in aqueous buffer)	Prepared fresh for each experiment	Assay-specific buffer (with low % DMSO)	Should be used immediately

Experimental Protocol: Reconstitution of ATPase-IN-5

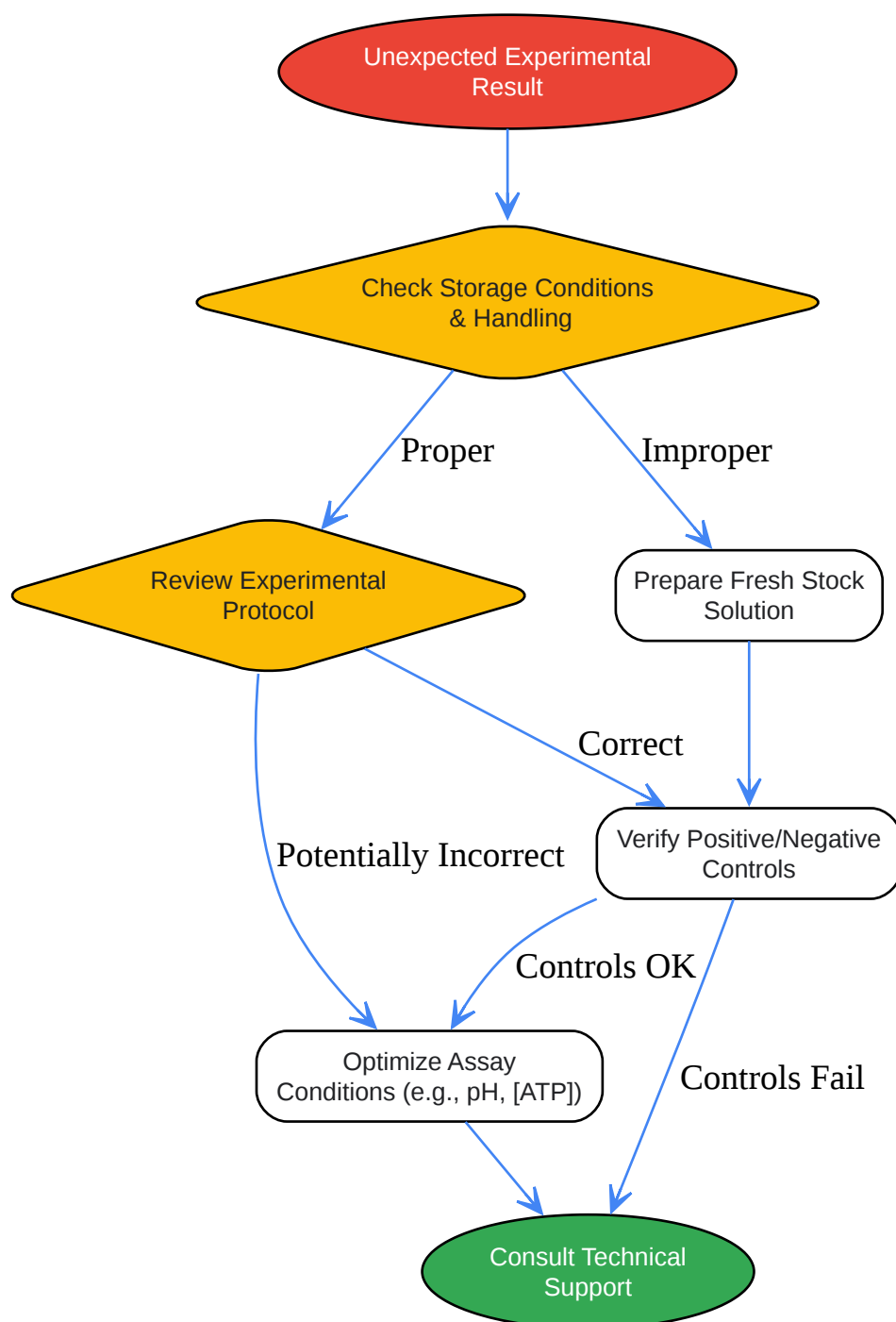
- **Equilibration:** Remove the vial of lyophilized **ATPase-IN-5** from the freezer and allow it to sit at room temperature for 10-15 minutes before opening. This prevents moisture from condensing inside the vial, which can degrade the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock solution).
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved and the solution is clear.
- **Aliquoting:** Dispense the stock solution into smaller, single-use polypropylene tubes. This is crucial to avoid repeated freeze-thaw cycles which can compromise the stability of the compound.
- **Storage:** Store the aliquots at -20°C for short-term use or at -80°C for long-term storage, protected from light.

Visual Guides



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Caption: Workflow for the reconstitution and storage of **ATPase-IN-5**.



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Caption: Troubleshooting workflow for unexpected experimental outcomes.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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